

Proper Disposal of Folicur Fungicides: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Folicur Plus
CAS No.:	124027-07-2
Cat. No.:	B12812056

[Get Quote](#)

Ensuring the safe and compliant disposal of Folicur products is critical for environmental protection and laboratory safety. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage Folicur waste, including unused product, empty containers, and spill cleanup materials. Adherence to these protocols is essential to prevent contamination of water, food, and feed.^{[1][2][3]}

Key Disposal Principles

Proper disposal of Folicur, a tebuconazole-based fungicide, involves a multi-step process focused on waste minimization and containment. The primary methods of disposal for waste resulting from the use of this product are on-site application according to the label or disposal at an approved waste facility.^{[1][2]}

Waste Stream	Disposal Procedure
Unused Product/Waste	Dispose of on-site in accordance with label instructions or at an approved waste disposal facility. [1] [2]
Empty Containers	Triple or pressure rinse; add rinsate to spray tank. Puncture and dispose of in a sanitary landfill, by incineration (stay out of smoke), or via a licensed hazardous-waste contractor. [1] [3] [4] [5]
Spill Residue	Absorb with inert material, collect in a labeled container, and dispose of as pesticide waste. [2]

Experimental Protocol: Decontamination and Disposal of Folicur Containers

This protocol outlines the steps for the triple rinsing of Folicur containers, a critical procedure to ensure they are properly decontaminated before disposal.

Materials:

- Empty Folicur container
- Water source
- Personal Protective Equipment (PPE): gloves, eye protection, protective clothing[\[2\]](#)[\[4\]](#)
- Application equipment or mix tank[\[1\]](#)
- Labeled waste container for disposal

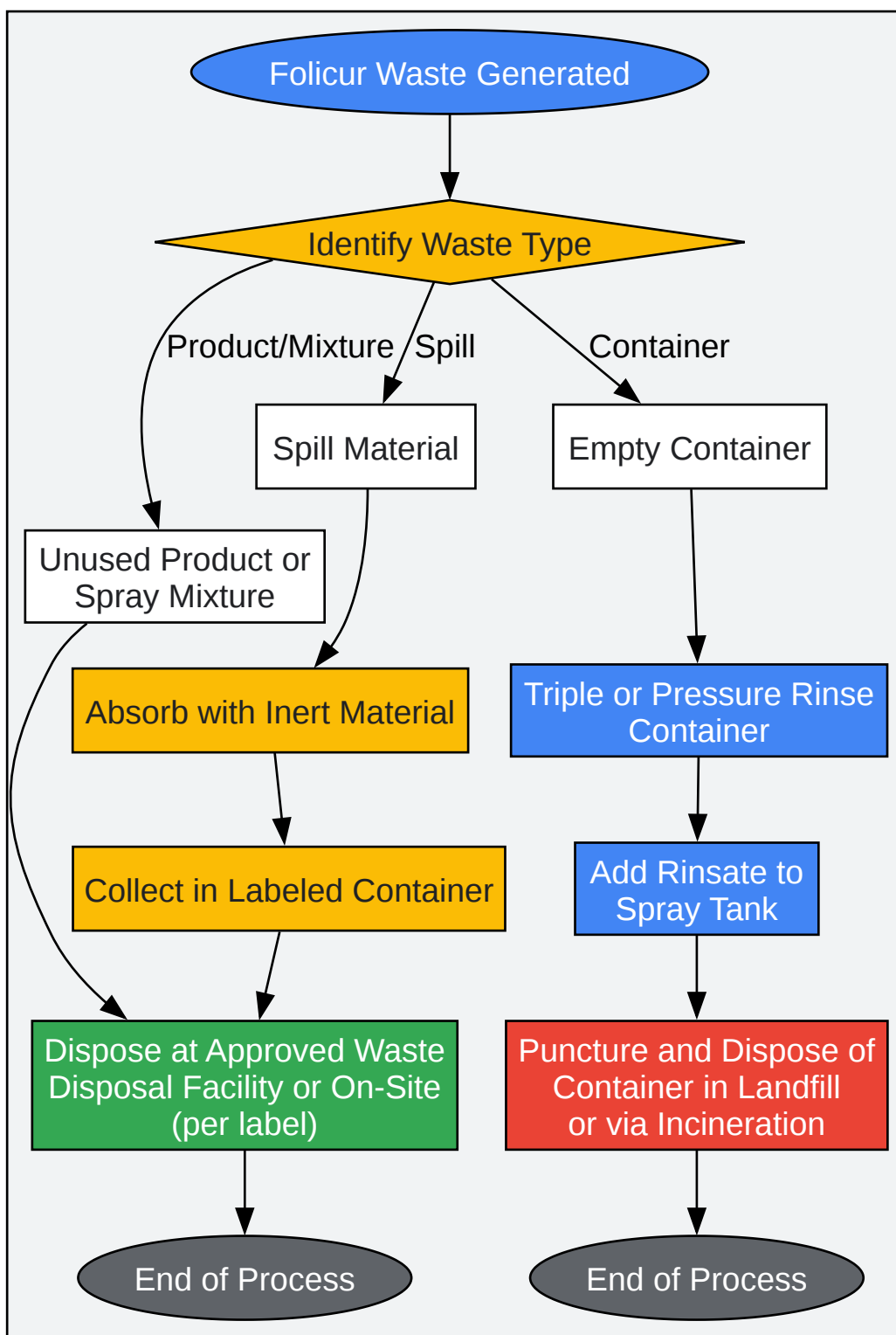
Procedure:

- Initial Draining: Empty the remaining contents of the Folicur container into the application equipment or a mix tank. Allow the container to drain for 10 seconds after the flow has been reduced to a drip.[\[1\]](#)

- First Rinse: Fill the empty container one-quarter full with water.
- Agitation: Securely replace the cap and shake the container for 10 seconds.
- Rinsate Collection: Pour the rinsate from the container into the application equipment or mix tank. Allow the container to drain for 10 seconds after the flow has been reduced to a drip.
- Second and Third Rinses: Repeat steps 2 through 4 two more times.
- Container Processing: After the final rinse, puncture the container to prevent reuse.[1][5]
- Final Disposal: Dispose of the rinsed and punctured container in a sanitary landfill or by incineration, as permitted by state and local regulations.[1][2][3][5] If incineration is used, avoid inhaling the smoke.[1][2][3] Alternatively, the container can be taken to a licensed hazardous-waste disposal contractor.[4]

Logical Workflow for Folicur Disposal

The following diagram illustrates the decision-making process for the proper disposal of Folicur-related waste materials.



[Click to download full resolution via product page](#)

Caption: Folicur Waste Disposal Decision Workflow.

In the event of a significant spill or leak, it is important to keep unauthorized individuals away from the area.[1] For assistance with decontamination or other emergency procedures, you can contact the Bayer CropScience Emergency Response Team.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. assets.greenbook.net](https://assets.greenbook.net) [assets.greenbook.net]
- [2. s3-us-west-1.amazonaws.com](https://s3-us-west-1.amazonaws.com) [s3-us-west-1.amazonaws.com]
- [3. s3-us-west-1.amazonaws.com](https://s3-us-west-1.amazonaws.com) [s3-us-west-1.amazonaws.com]
- [4. lidorr.com](https://lidorr.com) [lidorr.com]
- [5. pestgenie.com.au](https://pestgenie.com.au) [pestgenie.com.au]
- To cite this document: BenchChem. [Proper Disposal of Folicur Fungicides: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12812056/docs#proper-disposal-of-folicur-fungicides-a-guide-for-laboratory-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)